

Proper Disposal Procedures: Ethyl 2-Chloro-4-iodobenzoate

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Compound of Interest

Compound Name: Ethyl 2-Chloro-4-iodobenzoate

CAS No.: 92712-69-1

Cat. No.: B1610674

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Executive Summary & Chemical Identification

Ethyl 2-Chloro-4-iodobenzoate (CAS: 92712-69-1) represents a specific class of halogenated aromatic esters commonly used as intermediates in pharmaceutical synthesis.^[1] Unlike standard organic waste, this compound contains two distinct halogens—Chlorine (Cl) and Iodine (I)—bound to an aromatic ring.

Operational Criticality: Improper disposal of this compound into general "Organic Solvent" streams is a frequent compliance failure. The presence of Iodine requires specific incineration protocols to prevent the release of corrosive Hydrogen Iodide (HI) gas and purple iodine vapors, which can damage standard incinerator scrubbers and violate emission standards.

Chemical Parameter	Specification
Chemical Name	Ethyl 2-Chloro-4-iodobenzoate
CAS Number	92712-69-1
Molecular Formula	C ₉ H ₈ ClIO ₂
Hazard Class	Halogenated Organic (Irritant)
Physical State	Solid or Viscous Liquid (Purity dependent)

Hazard Assessment & Mechanism

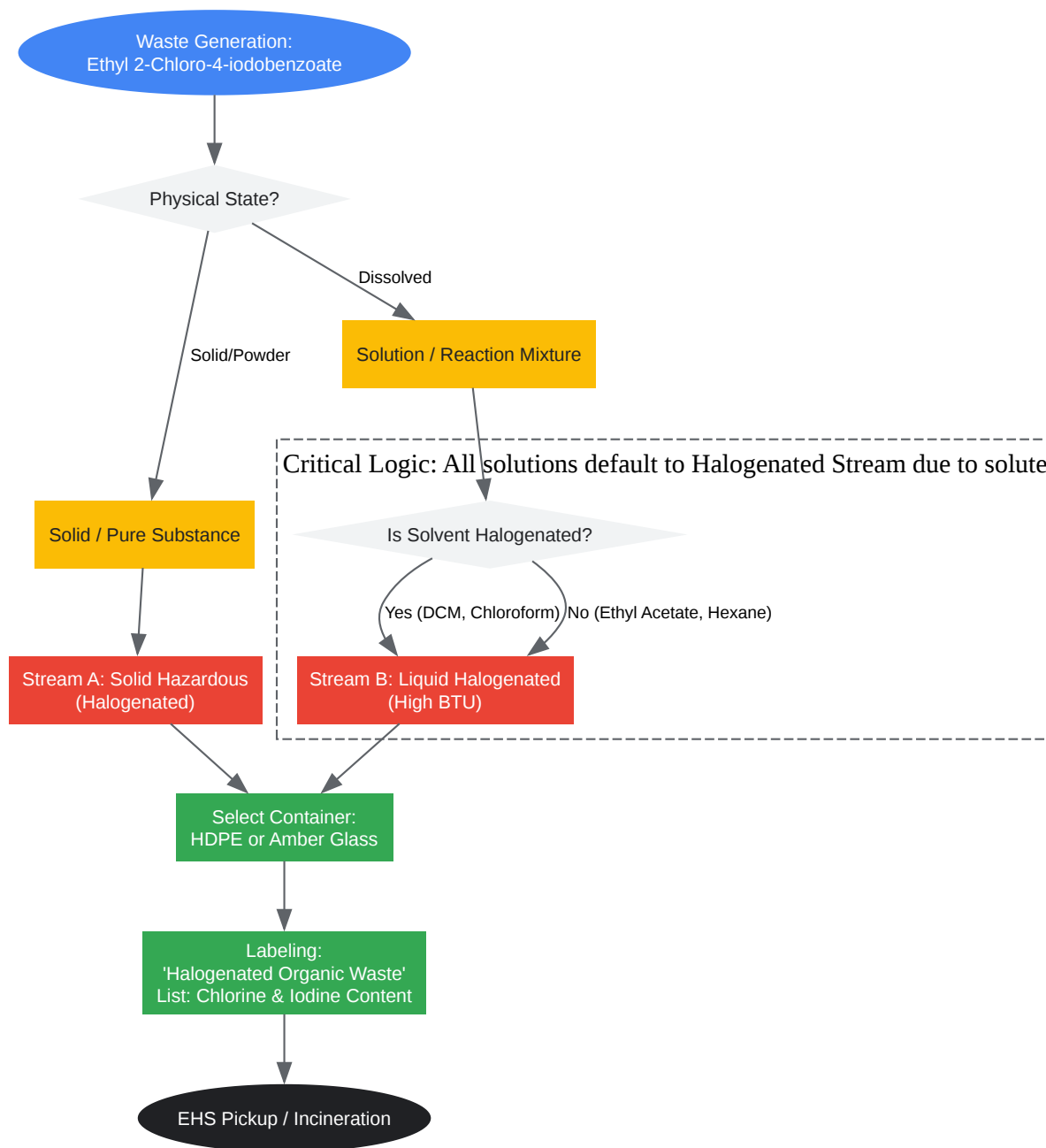
Before handling waste, researchers must understand the causality of the hazards to implement self-validating safety systems.

The "Why" Behind the Protocol

- **Halogen Load:** Upon thermal decomposition (incineration), this compound releases Hydrogen Chloride (HCl) and Hydrogen Iodide (HI). HI is significantly more corrosive and heavier than HCl, requiring high-temperature incineration with caustic scrubbing.
- **Hydrolysis Risk:** As an ester, contact with strong acids or bases in a waste container can trigger hydrolysis, releasing 2-chloro-4-iodobenzoic acid and ethanol. This reaction is exothermic and can pressurize sealed waste containers.
- **Toxicology:** The compound is an Irritant (H315, H319, H335).^[2] Dust or vapor inhalation triggers respiratory inflammation.

Disposal Workflow (Decision Matrix)

The following logic gate ensures the compound is routed to the correct waste stream.



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Figure 1: Decision matrix for routing **Ethyl 2-Chloro-4-iodobenzoate** waste. Note that even if dissolved in a non-halogenated solvent (e.g., Ethyl Acetate), the presence of the solute mandates the "Halogenated" waste stream.

Step-by-Step Disposal Protocol

Phase 1: Segregation (The Golden Rule)

Do NOT mix this compound with:

- Oxidizers: (e.g., Peroxides, Nitric Acid) – Risk of liberating free Iodine gas (), which is toxic and corrosive.
- Aqueous Basic Solutions: (e.g., NaOH waste) – Risk of rapid hydrolysis and heat generation.

Phase 2: Containerization

- Material: Use High-Density Polyethylene (HDPE) or Amber Glass.
 - Why? Amber glass protects the iodine-carbon bond from photodegradation (homolytic cleavage), which can darken the waste and increase internal pressure.
- Headspace: Leave at least 10% headspace to accommodate potential thermal expansion or slow off-gassing.

Phase 3: Labeling Compliance

The label must be explicit to prevent rejection by the waste management vendor.

- Primary Tag: HAZARDOUS WASTE.[\[3\]](#)
- Chemical Constituents: Must list "**Ethyl 2-Chloro-4-iodobenzoate**" fully. Do not use abbreviations like "ECIB".
- Hazard Checkboxes: Check "Irritant" and "Toxic".
- Critical Note: Add a comment: "Contains Organic Iodine" (This alerts the incineration plant to adjust scrubber pH).

Emergency Procedures: Spill Management

In the event of a spill outside the fume hood:

Scenario	Protocol
Solid Spill	1. Isolate: Evacuate immediate area if dust is visible. 2. PPE: Don double nitrile gloves and N95/P100 respirator. 3. Clean: Cover with wet paper towels to prevent dust, then scoop into a wide-mouth jar. 4. Decon: Wash surface with soap and water; do not use bleach (oxidizer risk).
Liquid Spill	1. Absorb: Use vermiculite or sand. Do not use combustible materials (sawdust) if the solvent is flammable. 2. Collect: Scoop into a sealed bag/container. 3. Ventilate: Allow fume hood to run at max flow if spill is internal.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 13287888, **Ethyl 2-chloro-4-iodobenzoate**. Retrieved from [\[Link\]](#)^[1]
- U.S. Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Regulations: Management of Halogenated Organic Wastes (40 CFR Part 261). Retrieved from [\[Link\]](#)
- Dartmouth College EHS. Hazardous Waste Disposal Guide: Organic Halides. Retrieved from [\[Link\]](#)

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Sources

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